

How to avoid phytotoxicity with Sodium 4-chlorophenoxyacetate application.

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Sodium 4-chlorophenoxyacetate

CAS No.: 13730-98-8

Cat. No.: B084440

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Technical Support Center: Sodium 4-Chlorophenoxyacetate (4-CPA-Na)

Topic: Optimizing Application & Preventing Phytotoxicity

Status: Active | Version: 2.4 | Audience: R&D, Agronomy, Product Safety

Introduction: The Auxin Balance

Sodium 4-chlorophenoxyacetate (4-CPA-Na) is a synthetic phenoxy auxin used primarily to induce parthenocarp (fruit set) in solanaceous crops like tomatoes.^[1] Unlike natural Indole-3-acetic acid (IAA), 4-CPA-Na is resistant to enzymatic degradation within the plant, meaning it persists longer in tissues.

The Core Challenge: The margin between a physiological dose (fruit set) and a herbicidal dose (phytotoxicity) is narrow. At optimal levels (typically 15–30 ppm), it mimics IAA to trigger ovary

expansion. At supra-optimal levels, it triggers the "Auxin Herbicidal Response," leading to ethylene overproduction and tissue collapse.

Module 1: Critical Parameters (The "Why")

The following table summarizes the boundary conditions required to maintain efficacy while avoiding toxicity.

Parameter	Optimal Range	Phytotoxicity Threshold	Consequence of Exceeding
Concentration	15 – 30 mg/L (ppm)	> 50 mg/L (Spray)	Leaf epinasty, hollow fruit (puffiness).
Temperature	15°C – 25°C	> 30°C	Rapid absorption leading to systemic toxicity.
Target	Inflorescence (Flower)	Apical Meristem / Leaves	Stunted growth, "fern-leaf" viral mimicry.
Timing	2/3 flowers open	Bud stage or Post-set	Flower abortion (too early) or residue (too late).

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Technical Insight: The toxicity of 4-CPA-Na is often mediated by Ethylene. Excess auxin upregulates 1-aminocyclopropane-1-carboxylic acid (ACC) synthase, causing the plant to overproduce ethylene. This results in the classic symptom of epinasty (downward curling of leaves) often mistaken for viral infection or wilt [1, 3].

Module 2: Troubleshooting Guide (FAQs)

Q1: My tomato leaves are curling downwards (epinasty) 24 hours after application. Is this reversible?

Diagnosis: Acute Auxin Overdose. Mechanism: The application likely drifted onto the vegetative leaves or the apical meristem. The high auxin load triggered rapid ethylene synthesis, causing unequal cell elongation in the leaf petioles. Corrective Action:

- Immediate Irrigation: Flush the root zone with fresh water to maximize turgor pressure, though this has limited effect on foliar absorption.
- Wait and Observe: Mild epinasty often resolves in 5–7 days as the plant metabolizes the compound.
- Future Prevention: Switch from a "whole plant spray" to a Directed Flower Spray or Dip method.

Q2: The fruits are setting, but they are "puffy" (hollow) or deformed.

Diagnosis: Late Application or Concentration Error. Mechanism: Applying 4-CPA-Na after the fruit has already set, or at concentrations >40 ppm, accelerates pericarp (wall) growth faster than the locular gel (placenta) can fill the cavity. Corrective Action:

- Calibrate Timing: Apply only when the second or third flower in the cluster has fully opened.
- Reduce Concentration: In high temperatures (>28°C), reduce concentration to 15–20 ppm. High heat increases membrane permeability and uptake [2].

Q3: Can I mix 4-CPA-Na with fungicides or foliar fertilizers?

Recommendation: Negative. Reasoning: 4-CPA-Na is a salt. Mixing it with acidic fungicides or fertilizers containing metal ions can alter the pH of the solution. If the pH drops significantly, the salt may convert back to the acid form (4-CPA), which has different solubility and uptake kinetics, potentially causing spot-burns on tissue. Always apply PGRs (Plant Growth Regulators) alone.

Module 3: Standardized Protocol

Method: The Titrated Micro-Spray (Targeted Application) Objective: To deliver a precise 20–30 ppm dose to the ovary without vegetative drift.

Reagents:

- **Sodium 4-chlorophenoxyacetate** (98% purity minimum).
- Distilled water (pH 6.5 – 7.0).
- Note: Unlike the acid form (4-CPA), the Sodium salt (4-CPA-Na) is directly water-soluble and does not require ethanol/alcohol for dissolution [4].

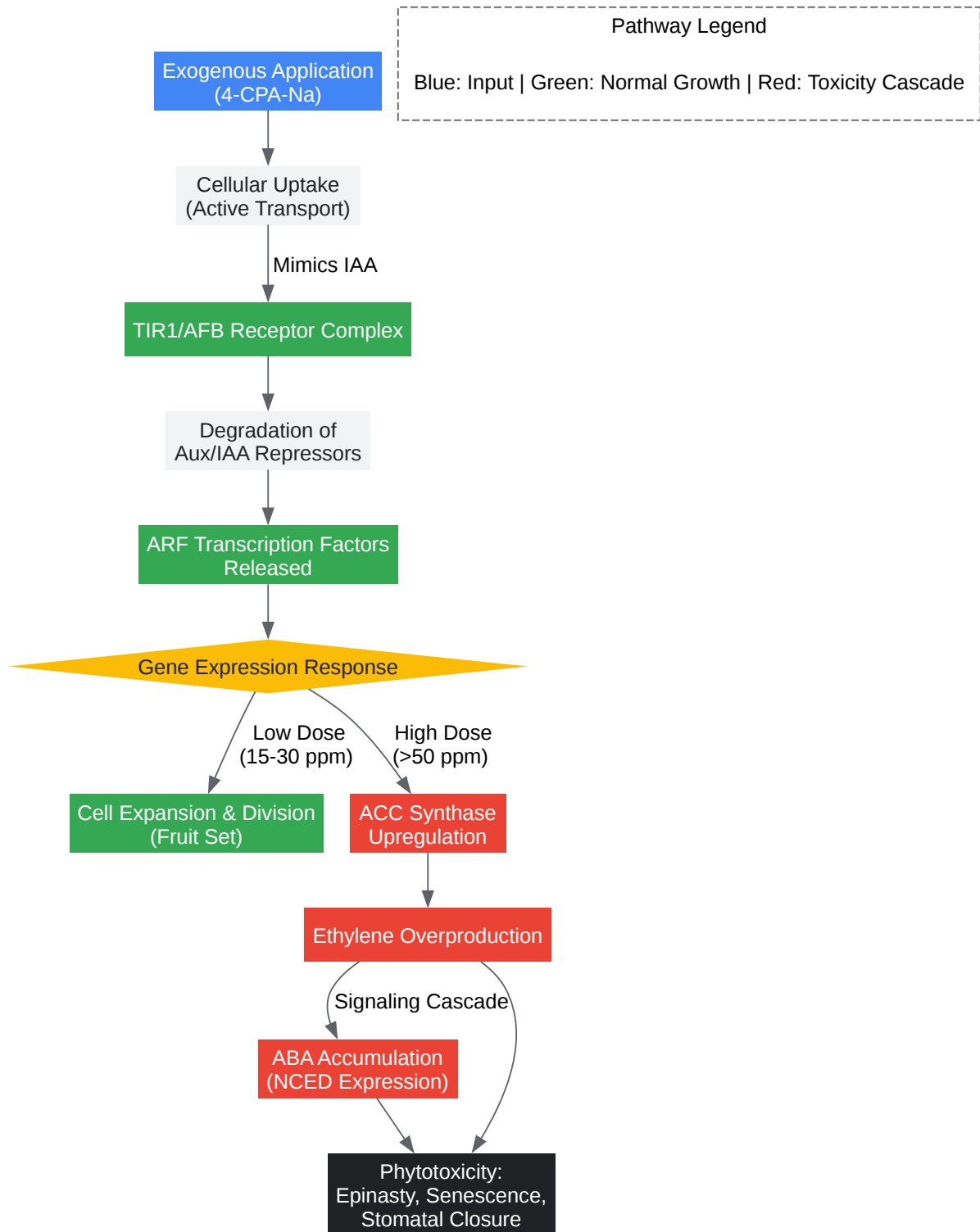
Step-by-Step Procedure:

- Stock Solution Preparation (1000 ppm):
 - Weigh 1.0 g of 4-CPA-Na.
 - Dissolve in 1.0 Liter of distilled water.
 - Storage: Keep in an amber bottle at 4°C. Stable for 3 months.
- Working Solution Preparation (30 ppm):
 - Use the dilution formula:
.
 - To make 1 Liter of 30 ppm spray:
 - Take 30 mL of Stock Solution.
 - Add 970 mL of water.
 - Add a Surfactant: Add 0.1% non-ionic surfactant (e.g., Tween 20) to ensure adhesion to the flower calyx.
- Application:
 - Equipment: Use a small hand-held sprayer with a nozzle shield (cone) to prevent drift.

- Action: Spray the flower cluster once from a distance of 10–15 cm.
- Visual Check: The flower should be moist, not dripping heavily.
- Tagging: Mark the treated cluster with a colored thread to prevent double-spraying (which guarantees toxicity).

Module 4: Mechanism of Action & Toxicity Pathway[1][3] [4][5]

The following diagram illustrates the bifurcation between the desired physiological effect (Fruit Set) and the toxicity pathway (Ethylene/ABA Cascade).



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Caption: Figure 1. The dose-dependent signaling bifurcation of 4-CPA-Na. At supra-optimal levels, the pathway shifts from growth promotion to ethylene-mediated stress response [3, 5].

References

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